

Safe handling and disposal procedures for CI2201

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Compound of Interest

Compound Name: CI2201

Cat. No.: B593042

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Application Notes and Protocols for CI2201

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **CI2201** is a research chemical intended for forensic and research applications only. It is not for human or veterinary use. The physiological and toxicological properties of this compound are not known.^[1] Therefore, **CI2201** must be handled as a potentially hazardous substance, and all procedures should be conducted with extreme caution by trained personnel in a controlled laboratory setting.

Hazard Identification and Risk Assessment

CI2201 is a synthetic cannabinoid and a derivative of AM2201, a potent CB1 and CB2 receptor agonist.^[1] Due to the lack of specific toxicological data, a thorough risk assessment must be conducted before any handling. It should be treated as a highly potent compound with unknown health effects. All engineering controls, personal protective equipment, and handling procedures should reflect this high level of potential hazard.

Chemical and Physical Properties

The known properties of **CI2201** are summarized below. Researchers should complete a comprehensive safety data sheet (SDS) for their internal use, noting the significant data gaps in toxicological information.

Property	Value	Reference
Formal Name	(4-chloro-1-naphthalenyl)[1-(5-fluoropentyl)-1H-indol-3-yl]-methanone	[1]
CAS Number	1391486-12-6	[1]
Molecular Formula	C ₂₄ H ₂₁ ClFNO	[1]
Formula Weight	393.9 g/mol	[1]
Formulation	A solution in methanol (as supplied by some vendors)	[1]
Solubility	Dichloromethane: 20 mg/ml, DMF: 20 mg/ml, DMSO: 20 mg/ml, Ethanol: 5 mg/ml	[1]
Storage	-20°C	[1]
Stability	≥ 4 years at -20°C	[1]
LD50 (Oral, Dermal)	Data Not Available	
LC50 (Inhalation)	Data Not Available	
Occupational Exposure Limits (OEL)	Not Established. Treat as highly potent.	

Safe Handling Procedures

Engineering Controls

- Primary Containment: All work involving solid **Cl2201** or concentrated solutions must be performed in a certified chemical fume hood or a powder containment hood to prevent inhalation of aerosols or dust.
- Ventilation: The laboratory must be well-ventilated with a minimum of 6-12 air changes per hour.[2] Contaminated air should be exhausted directly to the outside.[2]

Personal Protective Equipment (PPE)

A comprehensive PPE protocol is mandatory:

- Eye Protection: Chemical safety goggles and a full-face shield must be worn.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile) and consider double-gloving. Change gloves immediately if contaminated.
- Body Protection: A lab coat, long pants, and closed-toe shoes are required. For handling larger quantities, a chemically resistant apron or suit should be used.^[3]
- Respiratory Protection: If there is a risk of exposure outside of a fume hood, a NIOSH-approved respirator with appropriate cartridges should be worn.^[3]

Hygiene Practices

- Wash hands thoroughly with soap and water after handling the compound, before leaving the lab, and before eating, drinking, or smoking.
- Do not store food, drink, or personal items in areas where **CI2201** is handled or stored.
- Change contaminated clothing immediately.^[4]

Emergency Procedures

Spills

- Small Spills (Solid): Gently cover the spill with an absorbent material (e.g., vermiculite). Decontaminate the area with a suitable solvent (e.g., ethanol), followed by soap and water.
- Small Spills (Liquid): Absorb the spill with an inert material. Place the contaminated material into a sealed container for hazardous waste disposal.
- Large Spills: Evacuate the area immediately. Alert laboratory personnel and the institutional Environmental Health and Safety (EHS) office. Do not attempt to clean up a large spill without proper training and equipment.

Exposure

- Inhalation: Move the affected person to fresh air immediately. Seek medical attention.^{[4][5]}

- Skin Contact: Immediately remove contaminated clothing. Rinse the affected skin area with copious amounts of water for at least 15 minutes.[\[4\]](#)[\[5\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.[\[4\]](#)[\[5\]](#) Seek medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water.[\[4\]](#)[\[5\]](#) Seek immediate medical attention.

Storage and Disposal

Storage

- Store **CI2201** in a tightly sealed, clearly labeled container.
- Keep in a secure, designated, and well-ventilated storage area at -20°C.[\[1\]](#)
- Store away from incompatible materials.

Disposal

- All **CI2201** waste, including contaminated consumables (e.g., pipette tips, gloves, absorbent pads), is considered hazardous waste.
- Do not dispose of **CI2201** down the drain or in regular trash.
- Collect all waste in clearly labeled, sealed, and chemically compatible containers.
- Follow all institutional, local, and national regulations for hazardous waste disposal. Contact your institution's EHS department for specific pickup and disposal procedures.[\[6\]](#)

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the preparation of a stock solution and integrates the necessary safety procedures.

Objective: To safely prepare a 10 mM stock solution of **CI2201** in dimethyl sulfoxide (DMSO) for use in in vitro experiments.

Materials:

- **CI2201** (solid)
- Anhydrous DMSO
- Calibrated analytical balance
- Spatula
- Weighing paper
- Amber glass vial with a PTFE-lined cap
- Calibrated micropipettes and tips
- Vortex mixer

Procedure:

- Preparation: Before starting, ensure the chemical fume hood is operational and the work area is clean. Assemble all necessary materials.
- Don PPE: Put on all required PPE, including a lab coat, double nitrile gloves, and chemical safety goggles with a face shield.
- Weighing: Perform all weighing operations inside the chemical fume hood. Place a piece of weighing paper on the analytical balance and tare it. Carefully weigh out the target amount of **CI2201** (e.g., 3.94 mg for 1 mL of a 10 mM solution).
- Solubilization: Transfer the weighed **CI2201** into a pre-labeled amber glass vial. Using a calibrated micropipette, add the calculated volume of DMSO to the vial.
- Mixing: Securely cap the vial. Mix gently by vortexing until the solid is completely dissolved.

- Storage: Seal the vial cap with paraffin film. Store the stock solution at -20°C in a designated and labeled freezer box.
- Cleanup: Dispose of all contaminated materials (weighing paper, pipette tips, gloves) in the designated hazardous waste container.
- Documentation: Record the preparation details, including the exact weight, final concentration, date, and your initials, in the laboratory notebook.

Visualizations

Caption: Workflow for the safe handling of **Cl2201** in a laboratory setting.

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